

2-Chloroacrylic acid CAS number and safety data sheet

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Compound of Interest

Compound Name: 2-Chloroacrylic acid

Cat. No.: B1205836

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An In-depth Technical Guide to 2-Chloroacrylic Acid

This technical guide provides comprehensive information on the chemical and physical properties, safety data, and handling protocols for **2-Chloroacrylic acid**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

2-Chloroacrylic acid is a chlorocarboxylic acid.[1] It is structurally related to acrylic acid with a chlorine atom substituting the hydrogen at the second position.[1]

Identifier	Value
Chemical Name	2-Chloroacrylic acid[2]
Synonyms	alpha-Chloroacrylic acid, 2-Chloroprop-2-enoic acid, 2-Propenoic acid, 2-chloro-[3]
CAS Number	598-79-8[2][3][4][5]
Molecular Formula	C3H3ClO2[2][4][6]
Molecular Weight	106.51 g/mol [1][4][6]
InChI Key	SZTBMHYHIYNGYIA-UHFFFAOYSA-N[3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Chloroacrylic acid**.

Property	Value
Appearance	White to cream or brown, or pale pink crystals, powder, or fused solid[7]
Boiling Point	178 - 181 °C[6]
Flash Point	73 °C[6]
Vapor Pressure	0.16 mmHg (at 25 °C)[6]
Solubility	Soluble in water[2][6][8]
Purity	≥95.0 to ≤105.0% (Aqueous acid-base Titration) [7]
Stabilizer	Often stabilized with approximately 0.3% BHT[7]

Hazard Identification

2-Chloroacrylic acid is classified as a hazardous chemical.[9] It is corrosive and can cause severe skin burns and eye damage.[1][9] Inhalation, ingestion, or skin contact may lead to severe injury or death, with the possibility of delayed effects.[6]

GHS Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 1B[9]
Serious Eye Damage/Eye Irritation	Category 1[9]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[9]

Hazard Statements:

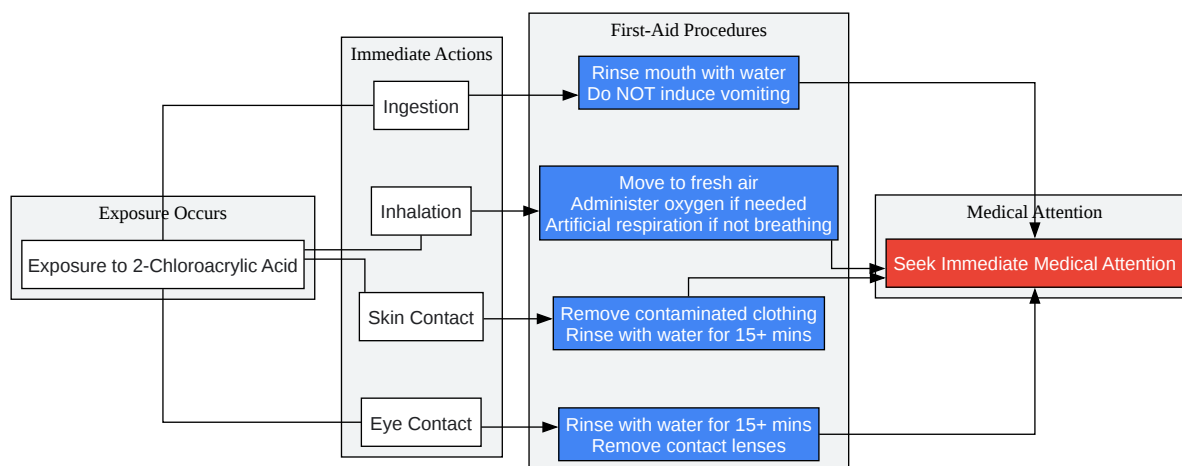
- Causes severe skin burns and eye damage.[9]

Experimental Protocols and Safety Measures

First-Aid Measures

Immediate medical attention is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[9] Remove contact lenses if present and easy to do.[9]
- Skin Contact: Take off immediately all contaminated clothing.[9] Rinse skin with water or shower for at least 15 minutes.[6][9]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[6][9] If breathing is difficult, administer oxygen.[6] If the victim is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[6][9]
- Ingestion: Rinse mouth with water.[9] Do NOT induce vomiting.[9] Ingestion can cause severe swelling and damage to tissues, with a danger of perforation.[9]



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First-Aid Protocol for **2-Chloroacrylic Acid** Exposure

Fire-Fighting Measures

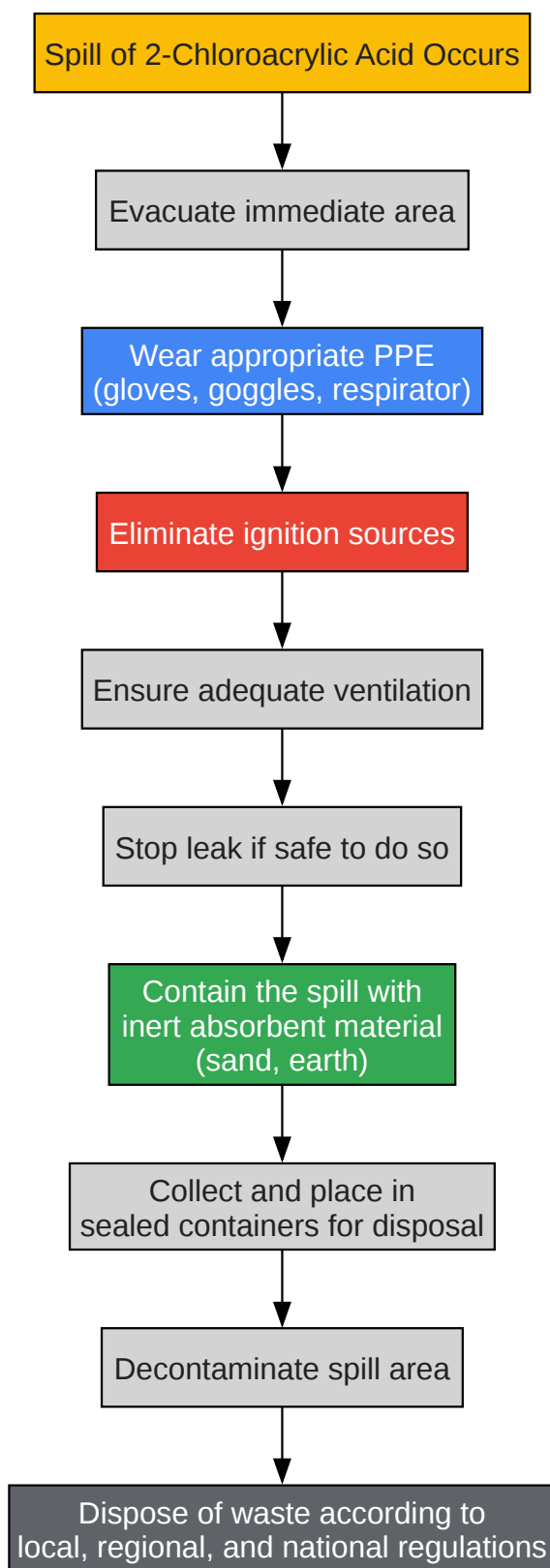
While the substance itself is not combustible, it may decompose upon heating to produce corrosive and/or toxic fumes such as carbon monoxide, carbon dioxide, and hydrogen chloride.

[6][9]

- Suitable Extinguishing Media: Use an extinguishing agent that is most appropriate for the surrounding fire.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

Accidental Release Measures

- Personal Precautions: Eliminate all ignition sources.[\[6\]](#) Do not touch damaged containers or spilled material unless wearing appropriate protective clothing.[\[6\]](#) Ensure adequate ventilation.[\[9\]](#)
- Containment and Cleanup: Stop the leak if it can be done without risk.[\[6\]](#) Absorb or cover the spill with dry earth, sand, or other non-combustible material and transfer it to containers.[\[6\]](#) For large spills, the product may be pumped off.[\[10\]](#) Spills should be contained, solidified, and placed in suitable containers for disposal.[\[10\]](#) Do not get water inside containers.[\[6\]](#)



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Accidental Release Response Workflow

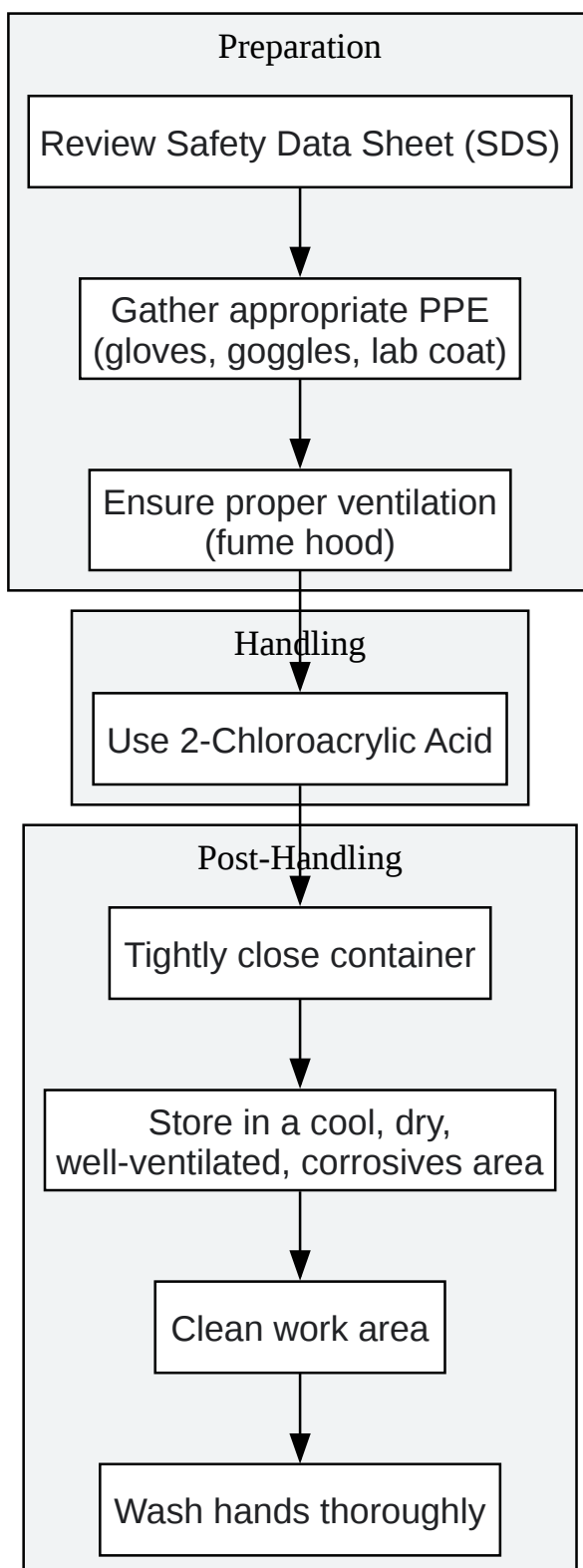
Handling and Storage

Handling

- Wear appropriate personal protective equipment (PPE), including gloves, clothing, and eye/face protection.[\[6\]](#)[\[9\]](#)
- Use only in a well-ventilated area or outdoors.[\[9\]](#)[\[10\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[9\]](#)
- Avoid contact with skin, eyes, or clothing.[\[9\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[9\]](#)[\[11\]](#)
- Keep containers tightly closed.[\[8\]](#)[\[9\]](#)
- Store locked up.[\[9\]](#)[\[10\]](#)
- Store in a corrosives area.[\[9\]](#)
- Incompatible materials include bases and oxidizing agents.[\[9\]](#)
- Segregate from incompatible chemicals.[\[11\]](#)



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Safe Handling and Storage Workflow

Exposure Controls and Personal Protection

- Engineering Controls: Use only outdoors or in a well-ventilated area.[9][10]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[9]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[9]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.[12] A positive pressure self-contained breathing apparatus (SCBA) may be required in certain situations.[6]

Toxicological and Ecological Information

- Toxicity: Toxic; inhalation, ingestion, or skin contact with the material may cause severe injury or death.[6] The toxicological properties have not been fully investigated.[9]
- Ecotoxicity: Harmful to aquatic life.[10] Do not empty into drains.[9] Data on persistence, degradability, and bioaccumulation are not readily available.[13]

Disposal and Transport Information

- Disposal: Disposal of this chemical must be in accordance with federal, state, and local regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[9]
- Transport Information:
 - UN Number: 3261[6]
 - Proper Shipping Name: Corrosive solid, acidic, organic, n.o.s.[9]
 - Hazard Class: 8[9]
 - Packing Group: II[9]

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